

Proper Disposal Procedures: 2-Chloro-5-nitrobenzyl alcohol[1][2][3][4]

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Compound of Interest

Compound Name: 2-Chloro-5-nitrobenzyl alcohol

CAS No.: 80866-80-4

Cat. No.: B1582037

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Executive Summary & Immediate Action

2-Chloro-5-nitrobenzyl alcohol is a halogenated aromatic nitro compound.[1] For disposal purposes, it must be classified as Halogenated Organic Waste.

Critical Operational Directive:

- DO NOT mix with non-halogenated solvents (e.g., acetone, methanol) in general waste streams.
- DO NOT autoclave. Nitro compounds possess thermal instability risks.
- DO NOT dispose of down the drain. This compound is toxic to aquatic life and strictly regulated.

Waste Stream Designation:

- Solid Waste: Hazardous Waste Solid (Toxic, Irritant)[1][2]
- Liquid Waste: Halogenated Organic Solvent Waste (if dissolved)

Chemical Hazard Profile & Logistics

Understanding the physicochemical properties is essential for selecting the correct waste container and storage conditions.

Table 1: Physical & Safety Data for Disposal

Property	Value	Operational Implication
CAS Number	80866-80-4	Unique identifier for waste manifests.[1][2]
Physical State	Solid (Powder/Crystalline)	Requires wide-mouth HDPE or glass jars for disposal.[1][2]
Melting Point	74–79 °C	Store in cool, dry areas; avoid heat sources.[1][2]
Hazard Codes	H315, H319, H335	Irritant to eyes, skin, and respiratory system.[1][2][3]
Reactivity	Nitro-aromatic	Incompatible with strong reducing agents, strong bases, and acid chlorides.[1][2]
Halogen Content	Chlorine present	Mandatory Segregation: Must go to high-temperature incineration with scrubbers.[1][2]

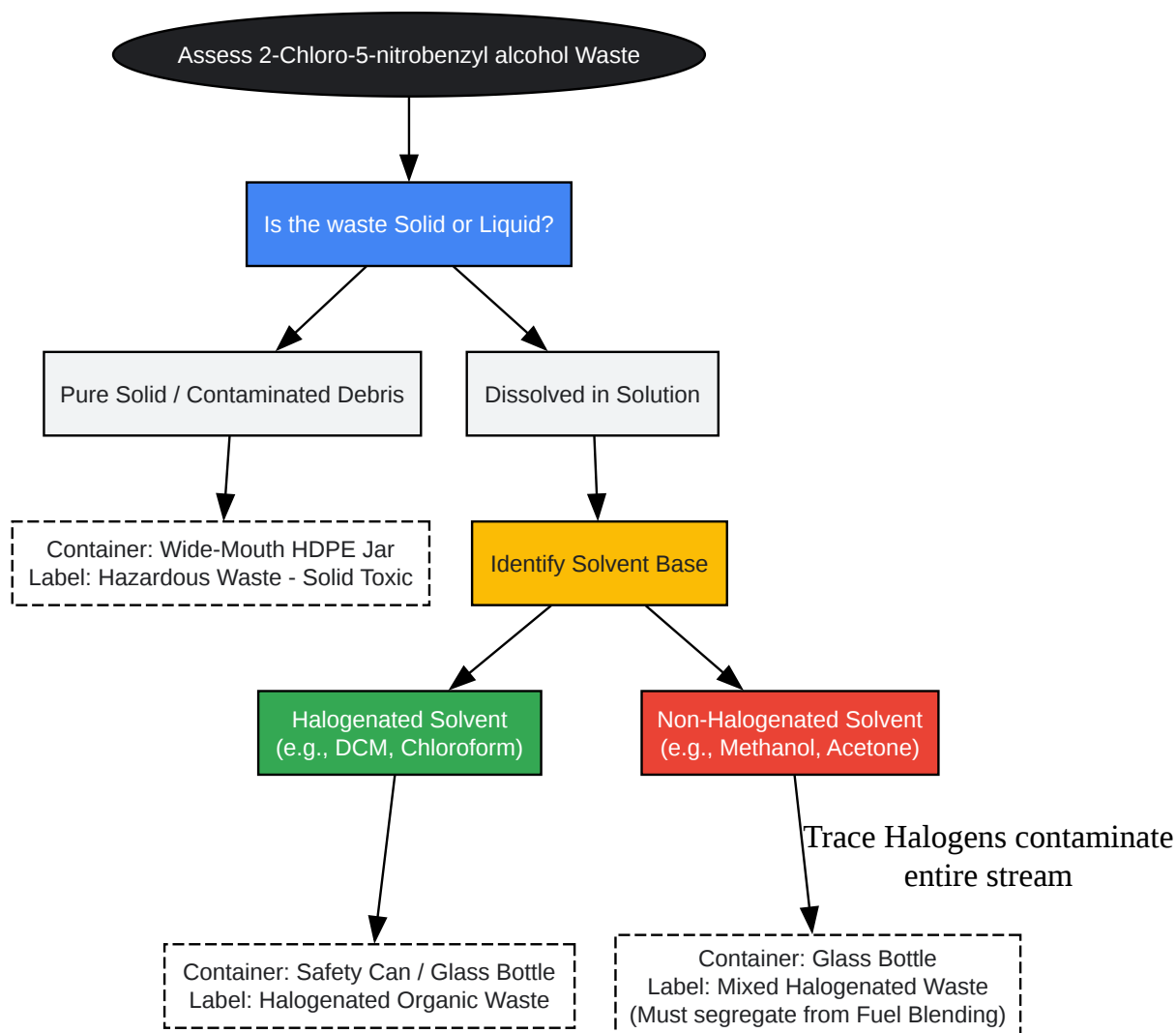
Table 2: Compatibility Matrix

Chemical Class	Compatibility Status	Action
Strong Oxidizers	INCOMPATIBLE	Store separately.[1][2] Risk of fire/reaction.[4][5][6][7]
Strong Bases	INCOMPATIBLE	Benzyl alcohols can react exothermically.[1][2]
Reducing Agents	INCOMPATIBLE	Nitro group reduction can be energetic.[1][2]
Halogenated Solvents	COMPATIBLE	Can be co-packed in halogenated waste streams (e.g., DCM).[1][2]

Pre-Disposal Assessment & Segregation Logic

Before disposal, you must determine the state of the chemical. The presence of the chlorine atom dictates that this material cannot be sent for standard fuel blending; it requires specific incineration protocols to prevent dioxin formation.

Figure 1: Waste Stream Decision Tree



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Caption: Decision logic for segregating **2-Chloro-5-nitrobenzyl alcohol**. Note that mixing this compound with non-halogenated solvents "poisons" the non-halogenated stream, forcing the entire volume to be treated as halogenated waste.[1][2]

Step-by-Step Disposal Protocol

Phase 1: Personal Protective Equipment (PPE)[8]

- Gloves: Nitrile (minimum 0.11 mm thickness). Double gloving is recommended for handling pure powder.

- Eye Protection: Chemical splash goggles (ANSI Z87.1).
- Respiratory: If handling large quantities of powder outside a fume hood, use an N95 or P100 respirator to prevent inhalation (H335).

Phase 2: Packaging

Scenario A: Pure Solid or Spill Debris

- Select a clean, chemically compatible container (HDPE wide-mouth jar or amber glass).
- Transfer the solid carefully to avoid dust generation.
- Wipe down the exterior of the container to ensure no residue remains.
- Cap tightly.^{[9][8][4][10]}

Scenario B: Liquid Solution

- Verify the solvent compatibility (see Table 2).
- Pour into a designated Halogenated Waste container.
 - Expert Insight: Never pour this into a "Non-Halogenated" carboy. Even small amounts of chlorinated aromatics can disqualify a 55-gallon drum from low-cost fuel blending programs, costing your facility significantly more for disposal.
- Leave at least 10% headspace in the container for thermal expansion.

Phase 3: Labeling & Documentation

Attach a hazardous waste tag with the following details:

- Chemical Name: **2-Chloro-5-nitrobenzyl alcohol** (Write out in full; do not use formulas).
- Hazards: Check "Toxic" and "Irritant."
- Constituents: If in solution, list the solvent % and the solute %.

Regulatory Compliance (RCRA & EPA)[1]

In the United States, this chemical falls under RCRA (Resource Conservation and Recovery Act) regulations.

- Waste Coding: While **2-Chloro-5-nitrobenzyl alcohol** is not explicitly listed on the P-list or U-list, it must be characterized based on its toxicity and ignitability (if in solvent).[1]
 - If the waste exhibits toxicity characteristics, it may trigger D-codes.
 - Most commonly, it is managed as Non-RCRA Regulated Hazardous Waste (unless in a flammable solvent, then D001) but must be treated as hazardous due to OSHA/GHS health hazards.
- Halogen Rule: The EPA strictly regulates the burning of halogenated compounds. This waste must be sent to a facility permitted for incineration with acid gas scrubbing capabilities to neutralize the HCl generated during combustion [1].

Emergency Contingencies

Spill Response:

- Isolate: Evacuate the immediate area if dust is airborne.
- PPE: Don goggles, nitrile gloves, and a lab coat.
- Containment:
 - Solid: Cover with a damp paper towel to prevent dust dispersion, then scoop into a waste jar.
 - Liquid: Absorb with vermiculite or sand. Do not use combustible materials (like sawdust) due to the nitro group's potential reactivity.
- Clean Up: Wipe the surface with a soap/water solution.[5][11] Place all cleanup materials into the hazardous waste container.

First Aid:

- Skin Contact: Wash with soap and water for 15 minutes.[9][11]
- Eye Contact: Rinse cautiously with water for 15 minutes. Remove contact lenses if present. [9][8][5][6][11]

References

- United States Environmental Protection Agency (EPA).Hazardous Waste Characteristics - A User-Friendly Reference Document. (October 2009). Retrieved from [[Link](#)][1][2]
- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 555722, **2-Chloro-5-nitrobenzyl alcohol**. Retrieved from [[Link](#)][1][2]

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